

Essential Safety and Operational Guide for Handling Methyl 2-hexenoate

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Compound of Interest

Compound Name: Methyl 2-hexenoate

Cat. No.: B1584480

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Methyl 2-hexenoate**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Methyl 2-hexenoate is a flammable liquid and vapor that requires careful handling to prevent personal injury and property damage.^{[1][2][3]} It may cause skin, eye, and respiratory irritation.^[4]

Quantitative Data

The physical and chemical properties of **Methyl 2-hexenoate** are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	[1][2]
Molecular Weight	128.17 g/mol	[1][2][5]
CAS Number	2396-77-2	[1][2]
Appearance	Colorless mobile liquid with a fruity aroma	[1]
Boiling Point	168-170 °C (334-338 °F) at 760 mmHg	[5][6][7]
Flash Point	40.56 °C - 44.44 °C (105.00 °F - 112.00 °F)	[2][6][7]
Density	0.911 - 0.916 g/cm ³ at 25 °C (77 °F)	[1][2][6][7]
Solubility	Very slightly soluble in water; soluble in oils and ethanol	[1][5]
GHS Classification	Flammable liquids, Category 3	[1][2][3][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methyl 2-hexenoate** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US)) or a face shield. [2][8][9]	Protects against splashes and vapors that can cause serious eye irritation.[4]
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and flame-retardant, impervious protective clothing.[2][8]	Prevents skin contact, which can cause irritation.[4]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[2] If ventilation is inadequate or there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]	Protects against inhalation of vapors, which may cause respiratory irritation or dizziness.[4][10]

Operational Plan: Step-by-Step Procedures

Preparation and Handling Protocol

- Engineering Controls: Always handle **Methyl 2-hexenoate** in a well-ventilated area, preferably within a certified chemical fume hood.[2][11] Ensure that a safety shower and an eyewash station are readily accessible and in good working order.[2][12]
- Ignition Sources: Before handling, eliminate all potential ignition sources from the work area. This includes open flames, sparks, hot surfaces, and static discharge.[2][10] Do not smoke in the handling area.[10][13]
- Equipment: Use only non-sparking tools and explosion-proof electrical, ventilating, and lighting equipment.[2][3][10][12]

- Grounding: Ground and bond all containers and receiving equipment to prevent the build-up of electrostatic charge.[\[2\]](#)[\[3\]](#)[\[10\]](#)[\[13\]](#)
- Safe Handling:
 - Don appropriate PPE before handling the chemical.
 - Avoid direct contact with skin and eyes.[\[2\]](#)[\[8\]](#)[\[11\]](#)
 - Avoid breathing in vapors or mist.[\[2\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)
 - Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#)
 - Wash hands thoroughly with soap and water after handling.[\[2\]](#)[\[9\]](#)

Storage Plan

- Conditions: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Location: Keep in a designated flammables storage area, away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Container: Ensure containers are properly sealed and stored upright to prevent leakage.[\[9\]](#)

First Aid Procedures

Immediate medical attention is crucial in case of exposure.

- If Inhaled: Move the person to fresh air.[\[4\]](#)[\[8\]](#) If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration (do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled).[\[8\]](#) Seek immediate medical attention.[\[4\]](#)
- Following Skin Contact: Immediately remove all contaminated clothing.[\[4\]](#)[\[8\]](#) Wash the affected skin area with plenty of soap and water.[\[4\]](#)[\[8\]](#) If skin irritation persists, consult a doctor.[\[8\]](#)

- Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes, making sure to rinse under the eyelids.[4][8] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[8]
- If Swallowed: Rinse the mouth thoroughly with water.[8][11] Do NOT induce vomiting.[8][9] Never give anything by mouth to an unconscious person.[8] Call a doctor or Poison Control Center immediately.[8][11]

Disposal Plan

Spill Response Protocol

In the event of a spill, follow these steps:

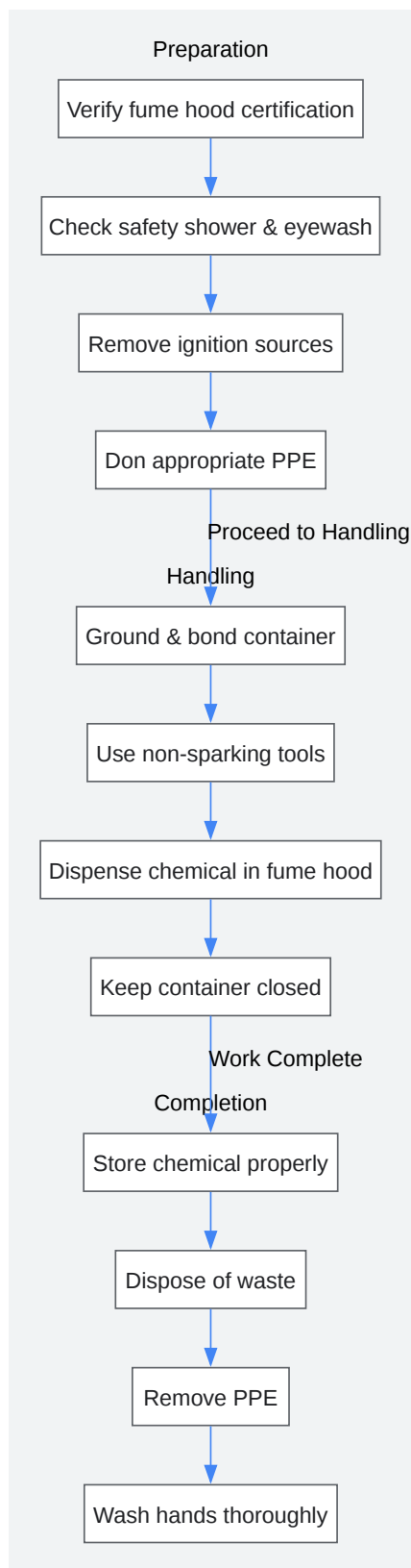
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[8][11]
- Ignition Sources: Remove all sources of ignition.[4][8][11]
- Ventilate: Ensure the area is well-ventilated.[8][11]
- Containment: Prevent further leakage or spillage if it is safe to do so.[8][9][11] Do not let the chemical enter drains or waterways.[8][9][11]
- Absorption: Use personal protective equipment.[8][11] Absorb the spill with a non-combustible, inert absorbent material such as sand, earth, or vermiculite.[4][9][11]
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, closed, and properly labeled container for disposal.[8][11][14]
- Decontamination: Clean the spill area thoroughly.

Waste Disposal Plan

- Regulations: All waste disposal must be conducted in accordance with local, regional, and national environmental regulations.[2][10]
- Procedure: Dispose of unused product and contaminated materials at an approved waste disposal plant.[2][4][9] Do not dispose of it in drains or the environment.[8][9][11] Offer

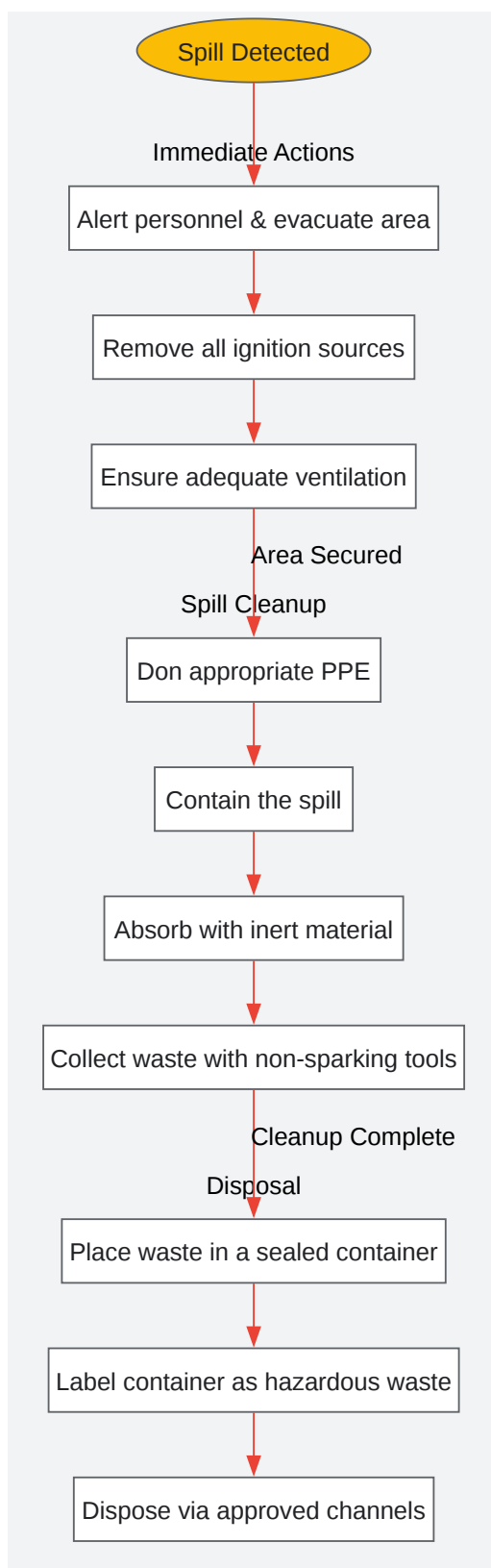
surplus and non-recyclable solutions to a licensed disposal company.[9] Contaminated packaging should be disposed of as unused product.[9]

Diagrams



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Caption: Standard operating procedure for handling **Methyl 2-hexenoate**.



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Caption: Workflow for responding to a **Methyl 2-hexenoate** spill.

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References

- 1. Methyl 2-hexenoate | C₇H₁₂O₂ | CID 61310 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. Methyl 2-hexenoate, (2E)- | C₇H₁₂O₂ | CID 5364409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. methyl (E)-2-hexenoate, 13894-63-8 [thegoodscentscompany.com]
- 7. methyl 2-hexenoate, 2396-77-2 [thegoodscentscompany.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. cdn.chemservice.com [cdn.chemservice.com]
- 11. METHYL2-HEXENOATE - Safety Data Sheet [chemicalbook.com]
- 12. fishersci.com [fishersci.com]
- 13. agilent.com [agilent.com]
- 14. METHYL HEXANOATE AND METHYL OCTANOATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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